

Stability of 5-O-Caffeoylshikimic acid under different pH and temperature conditions

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Compound of Interest

Compound Name: 5-O-Caffeoylshikimic acid

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Technical Support Center: Stability of Caffeoyl-Cyclitol Esters

Disclaimer: Direct experimental data on the stability of **5-O-caffeoylshikimic acid** under varying pH and temperature conditions is limited in publicly available literature. However, extensive research has been conducted on a structurally similar and more prevalent compound, 5-O-caffeoylquinic acid (5-CQA), also known as chlorogenic acid. Both compounds share a caffeoyl ester linkage to a cyclic polyol (shikimic acid and quinic acid, respectively), which is the primary site of degradation and isomerization. Therefore, the stability data and experimental protocols for 5-CQA can serve as a valuable reference for researchers working with **5-O-caffeoylshikimic acid**. This guide is based on the established stability profile of 5-CQA.

Frequently Asked Questions (FAQs)

Q1: How does pH affect the stability of **5-O-caffeoylshikimic acid**?

A1: Based on studies of the analogous 5-O-caffeoylquinic acid (5-CQA), **5-O-caffeoylshikimic acid** is expected to be most stable in acidic conditions and increasingly unstable as the pH becomes neutral to alkaline.^{[1][2]} Increased pH accelerates the degradation of these types of compounds.^{[1][3][4]}

Q2: What are the primary degradation products I should expect to see?

A2: The primary degradation pathways for compounds like 5-CQA, and likely **5-O-caffeoylshikimic acid**, are isomerization and hydrolysis. At neutral and alkaline pH, you can expect to see isomerization to other positional isomers (e.g., 3-O-caffeoylshikimic acid and 4-O-caffeoylshikimic acid).^{[1][3][5]} Under more strenuous conditions (e.g., prolonged heating, high pH), hydrolysis can occur, leading to the formation of caffeic acid and shikimic acid.

Q3: Does temperature significantly impact the stability of **5-O-caffeoylshikimic acid**?

A3: Yes, temperature is a critical factor. Heating aqueous solutions of 5-CQA has been shown to cause isomerization and transformation, with the extent of degradation increasing with both time and temperature.^{[5][6]}

Q4: Are there any additives that can improve the stability of **5-O-caffeoylshikimic acid** in solution?

A4: Studies on 5-CQA have shown that antioxidants such as ascorbic acid (Vitamin C) and (-)-epigallocatechin gallate (EGCG) can improve its stability, particularly in alkaline conditions.^{[1][2][4]}

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Rapid disappearance of the main compound peak in HPLC analysis.	<p>The pH of the solution may be too high (neutral or alkaline).</p> <p>The solution may have been stored at an elevated temperature.</p>	<p>Prepare and store solutions in an acidic buffer (e.g., pH 4-5).</p> <p>Store stock solutions and samples at refrigerated or frozen temperatures and protect from light.</p>
Appearance of multiple new peaks in the chromatogram.	Isomerization is likely occurring due to pH and/or temperature effects.	Confirm the identity of the new peaks using mass spectrometry or by comparing with available standards for potential isomers. To minimize isomerization, maintain acidic and low-temperature conditions during sample preparation and storage.
Inconsistent results between experimental replicates.	The compound may be degrading during the experimental procedure. The analytical method may not be stability-indicating.	Ensure consistent timing and temperature control throughout the experiment. Develop and validate a stability-indicating HPLC method that can resolve the parent compound from its potential degradation products and isomers. ^{[7][8]}
Precipitation observed in the sample solution.	Hydrolysis may be occurring, leading to the formation of less soluble degradation products like caffeic acid.	<p>If hydrolysis is suspected, analyze the supernatant and any precipitate separately to identify the components.</p> <p>Adjust the pH to a more acidic range to minimize hydrolysis.</p>

Experimental Protocols

Protocol 1: pH Stability Assessment

This protocol is adapted from studies on 5-O-caffeoylquinic acid.[3][5]

- Preparation of Buffer Solutions: Prepare a series of buffers covering a range of pH values (e.g., phosphate buffers at pH 4.0, 5.0, 6.0, 7.0, 8.0, and 9.0).[5]
- Sample Preparation: Dissolve a known concentration of **5-O-caffeoylshikimic acid** in each buffer solution. A typical concentration might be 10 mg in 50 mL of buffer.[5]
- Incubation: Incubate the solutions at a constant temperature (e.g., 37°C or room temperature) and protect from light.[2]
- Time-Point Sampling: Withdraw aliquots from each solution at specific time intervals (e.g., 0, 1, 3, 5, 24, 48 hours).
- Sample Analysis: Immediately analyze the aliquots by a validated stability-indicating HPLC method to quantify the remaining **5-O-caffeoylshikimic acid** and any degradation products.

Protocol 2: Thermal Stability Assessment

This protocol is based on thermal stability studies of 5-O-caffeoylquinic acid.[5][6]

- Solution Preparation: Prepare a solution of **5-O-caffeoylshikimic acid** in a buffer where it is relatively stable (e.g., pH 4.0).
- Temperature Conditions: Aliquot the solution into several sealed vials and expose them to a range of temperatures (e.g., 60°C, 80°C, 100°C). Include a control sample stored at a low temperature (e.g., 4°C).
- Time-Point Sampling: At set time points (e.g., 0, 30, 60, 120, 240 minutes), remove a vial from each temperature condition and immediately cool it in an ice bath to quench the reaction.
- Analysis: Analyze the samples using a validated stability-indicating HPLC method.

Data Presentation

Table 1: Effect of pH on the Degradation Rate Constant (k) of 5-O-Caffeoylquinic Acid (5-CQA) at 37°C (Illustrative Data)

pH	Rate Constant (k) (h ⁻¹)	Half-life (t _{1/2}) (h)
5.0	0.002	346.6
7.0	0.025	27.7
7.4	0.048	14.4
9.0	0.231	3.0

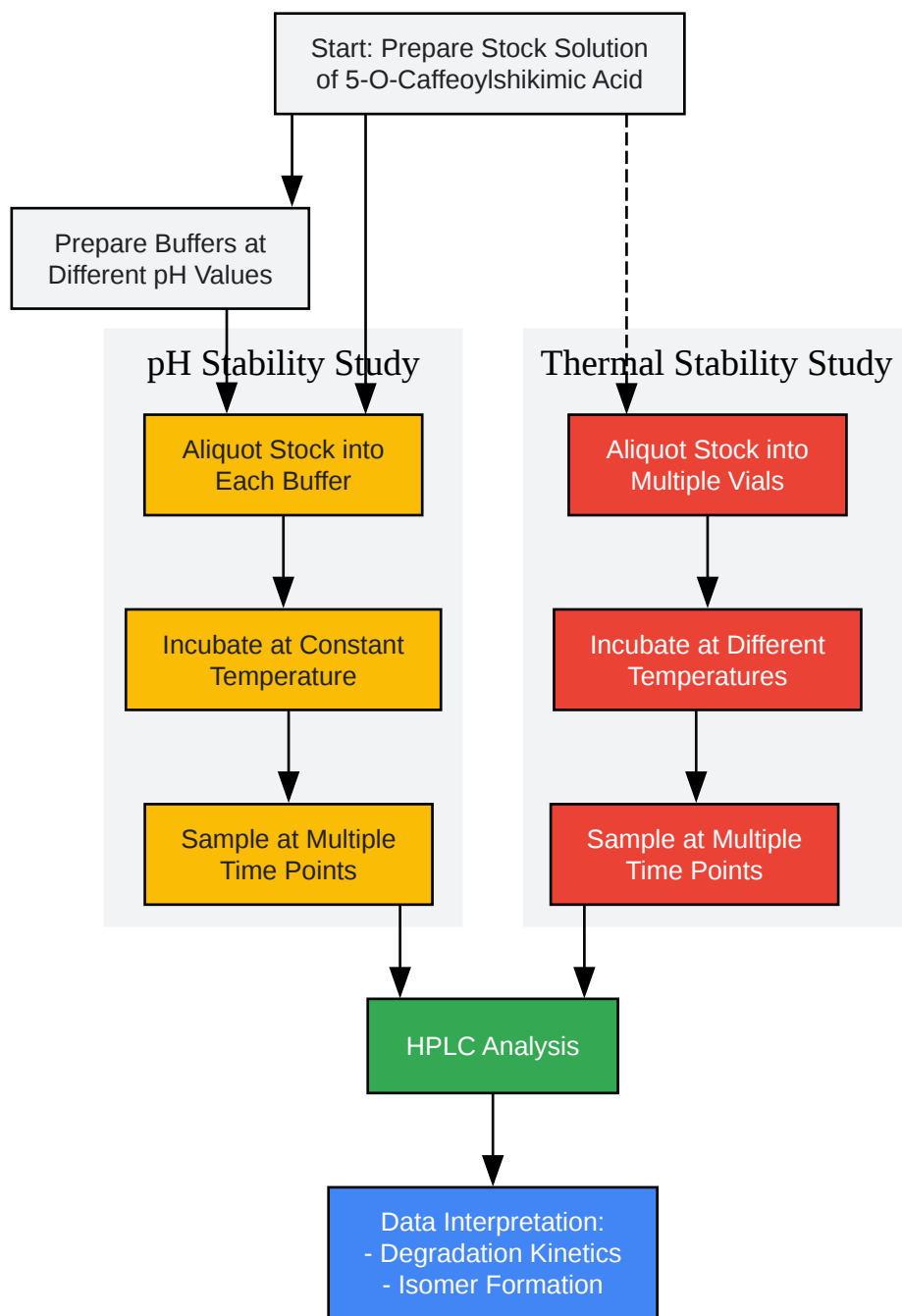
Data adapted from studies on 5-CQA, demonstrating increased degradation at higher pH.[2]

Table 2: Formation of Isomers and Degradation Products of 5-O-Caffeoylquinic Acid (5-CQA) After Heating at 100°C for 5 hours at Different pH Values (Illustrative Data)

pH	Remaining 5-CQA (%)	3-O-CQA (%)	4-O-CQA (%)	Caffeic Acid (%)
4.0	85	5	8	< 2
6.0	60	15	20	5
8.0	20	25	35	20

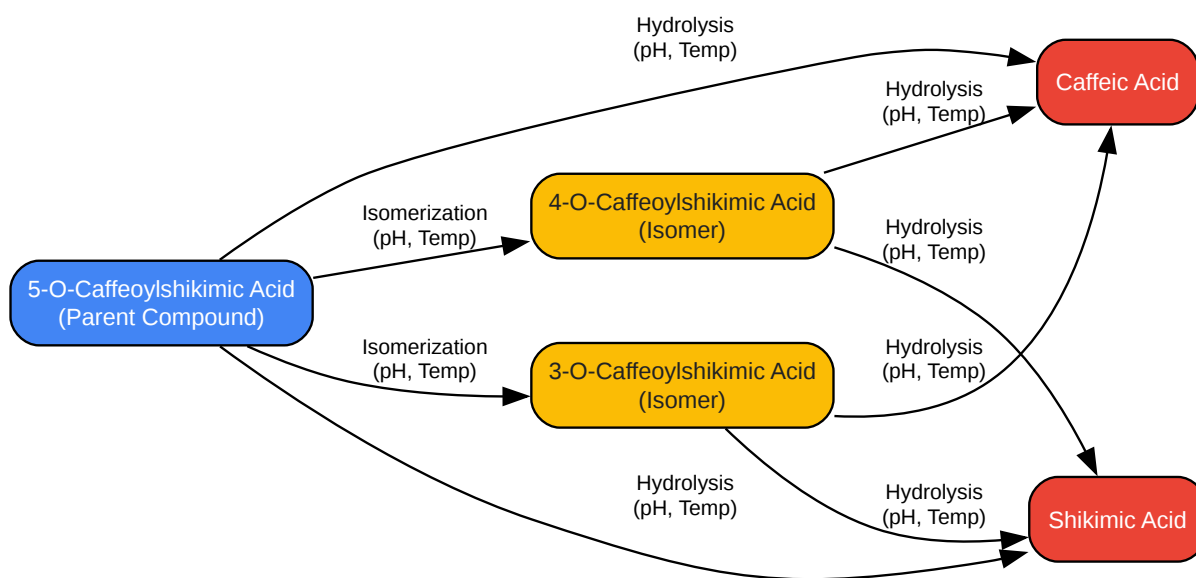
Illustrative data based on the findings that heating and increased pH promote isomerization and degradation.[5]

Visualizations



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Caption: Experimental workflow for assessing the stability of **5-O-caffeoylshikimic acid**.



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Caption: Putative degradation pathways of **5-O-caffeoylshikimic acid**.

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